

Personal protective equipment for handling AR-C67085

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Compound of Interest

Compound Name: AR-C67085

Cat. No.: B605564

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Essential Safety and Handling of AR-C67085

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, use, and disposal of **AR-C67085**, a potent P2Y₁₂ receptor antagonist. The following procedures are based on best practices for handling potent small molecule compounds in a laboratory setting, ensuring the safety of all personnel.

Personal Protective Equipment (PPE)

Due to the potent nature of **AR-C67085**, stringent adherence to PPE protocols is mandatory to prevent accidental exposure. The following table summarizes the required PPE for various laboratory activities involving this compound.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Disposable Gown/Lab Coat- Double Nitrile Gloves- Safety Goggles with Side Shields or Face Shield- N95 or Higher Particulate Respirator
Solution Preparation and Handling	- Disposable Gown/Lab Coat- Double Nitrile Gloves- Safety Goggles with Side Shields
General Laboratory Use	- Standard Lab Coat- Nitrile Gloves- Safety Glasses
Spill Cleanup	- Disposable Gown/Lab Coat- Double Nitrile Gloves- Safety Goggles or Face Shield- Appropriate Respirator (based on spill size and form)

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- All weighing of solid **AR-C67085** must be conducted within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Use dedicated spatulas and weigh boats. Clean all equipment thoroughly after use.
- When handling the solid, wear a particulate respirator to prevent inhalation of fine powders.

2. Solution Preparation:

- Prepare solutions within a chemical fume hood.
- Add solvent to the solid compound slowly to avoid splashing.
- Ensure the container is securely capped before removing it from the fume hood.

3. Experimental Use:

- Clearly label all containers with the compound name, concentration, solvent, and date of preparation.
- When performing experiments, handle solutions with care to avoid splashes and aerosol generation.
- Work on an absorbent, disposable bench liner to contain any small spills.

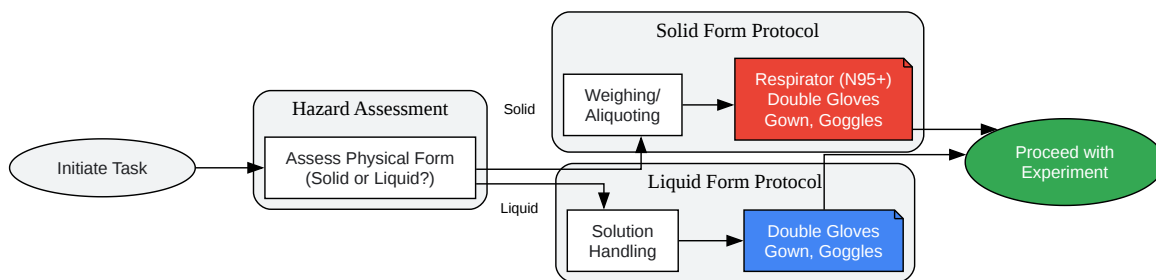
Disposal Plan

Proper disposal of **AR-C67085** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** All disposable materials that have come into contact with **AR-C67085**, including gloves, weigh boats, and bench liners, must be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions and solvent rinses should be collected in a sealed, properly labeled hazardous waste container. Do not pour any amount of **AR-C67085** solution down the drain.
- **Disposal Compliance:** All waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations for chemical waste.

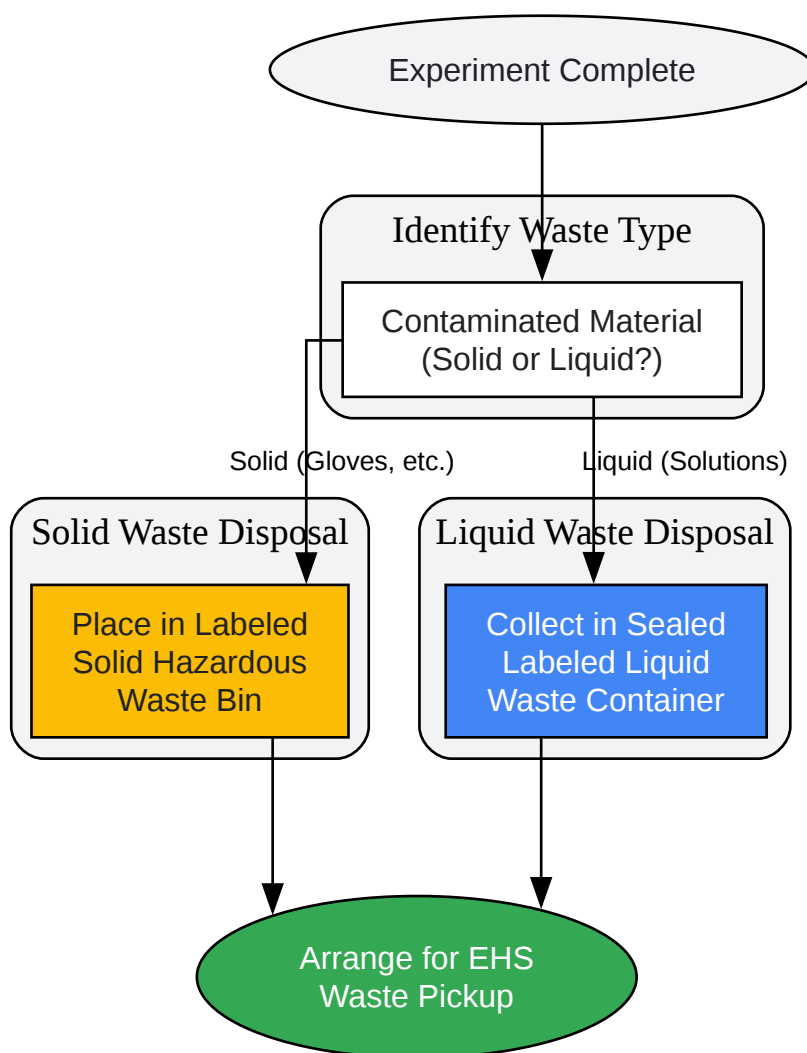
Visualizing Safety Workflows

To further clarify the procedural logic for handling **AR-C67085**, the following diagrams illustrate key decision-making and operational workflows.



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PPE Selection Workflow for **AR-C67085**



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Disposal Workflow for **AR-C67085** Waste

- To cite this document: BenchChem. [Personal protective equipment for handling AR-C67085]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605564#personal-protective-equipment-for-handling-ar-c67085\]](https://www.benchchem.com/product/b605564#personal-protective-equipment-for-handling-ar-c67085)

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